

# In-Depth Technical Guide: 5-Methyl-4-nitro-2-(propan-2-yl)phenol

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## Compound of Interest

Compound Name: 2-Isopropyl-5-methyl-4-nitrophenol

Cat. No.: B2404095

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## Introduction

This technical guide provides a comprehensive overview of 5-methyl-4-nitro-2-(propan-2-yl)phenol, a derivative of the well-known monoterpenoid phenol, thymol. While research on this specific nitro-substituted thymol derivative is limited, this document consolidates available data and provides logical extrapolations based on the chemistry of nitrophenols and the biological activities of its parent compound, thymol. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

The IUPAC name for the compound **2-isopropyl-5-methyl-4-nitrophenol** is 5-methyl-4-nitro-2-(propan-2-yl)phenol[1].

## Chemical and Physical Properties

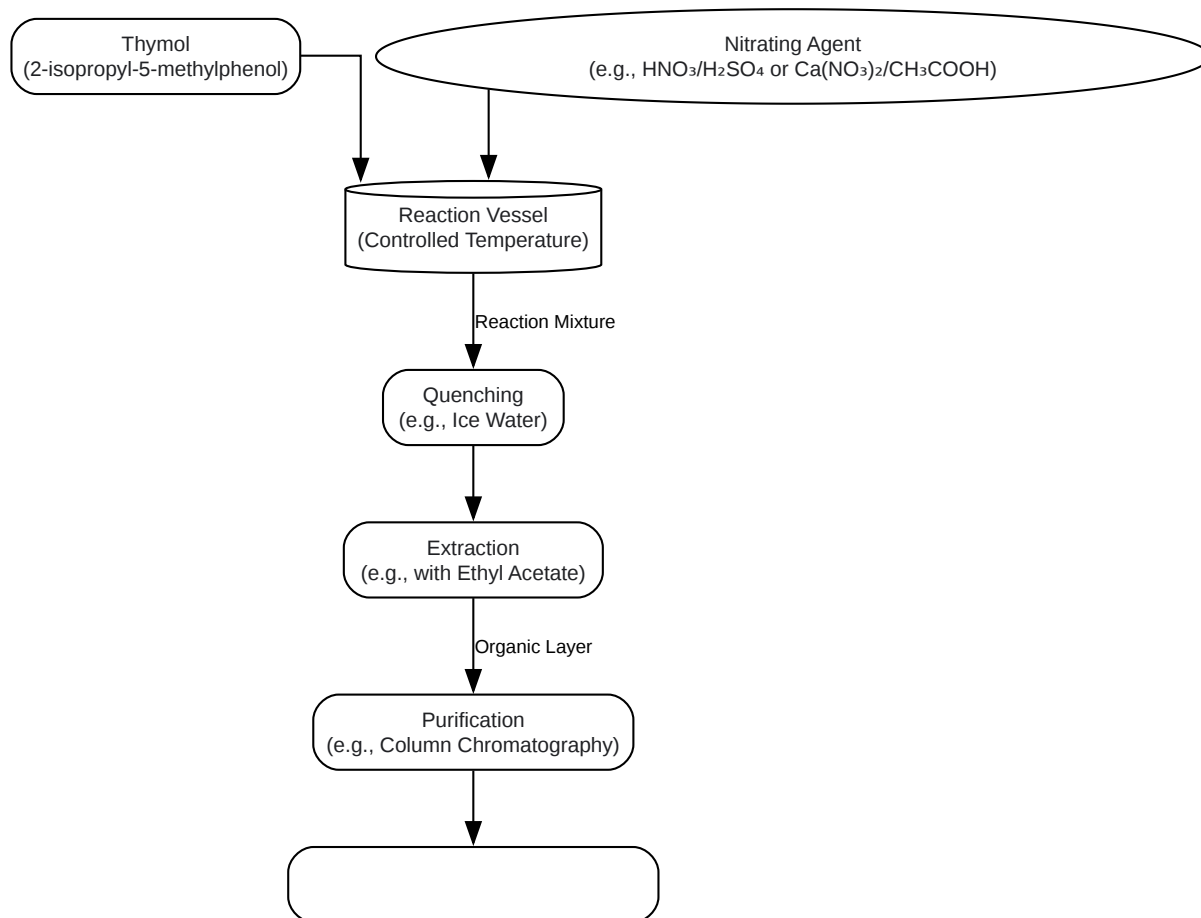
A summary of the computed chemical and physical properties of 5-methyl-4-nitro-2-(propan-2-yl)phenol is presented in the table below. This data is primarily sourced from computational models and provides estimated values for key molecular descriptors.

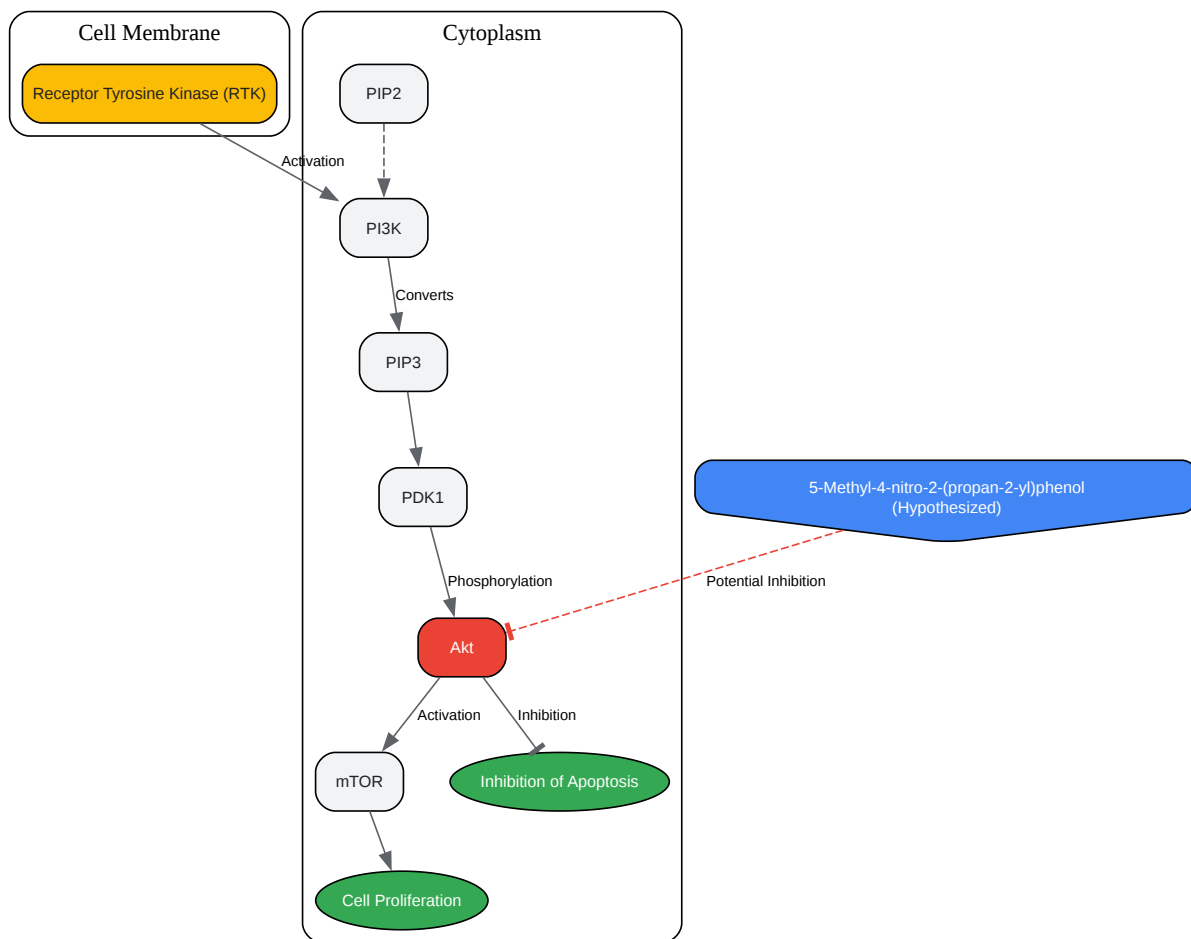
Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>3</sub>	PubChem[1]
Molecular Weight	195.21 g/mol	PubChem[1]
XLogP3	3.1	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Exact Mass	195.08954328 Da	PubChem[1]
Monoisotopic Mass	195.08954328 Da	PubChem[1]
Topological Polar Surface Area	66.1 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	14	PubChem[1]
Complexity	212	PubChem[1]

## Synthesis

A definitive, peer-reviewed synthesis protocol for 5-methyl-4-nitro-2-(propan-2-yl)phenol is not readily available in the scientific literature. However, a plausible synthetic route is the direct nitration of its precursor, thymol (2-isopropyl-5-methylphenol). The nitration of phenols is a well-established electrophilic aromatic substitution reaction.

## Proposed Synthesis Workflow





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## References

- 1. 2-Isopropyl-5-methyl-4-nitrophenol | C<sub>10</sub>H<sub>13</sub>NO<sub>3</sub> | CID 713200 - PubChem [pubchem.ncbi.nlm.nih.gov]
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